

# ThPur: A Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: ThPur

Cat. No.: B115507

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a detailed technical guide on the molecular formula and molecular weight of the compound commonly referred to as **ThPur**. It aims to clarify its composition and provide essential data for research and development purposes.

## Introduction

The designation "**ThPur**" is commonly associated with the chemical compound 2,3,8,9-tetrahydro-2-thioxo-7H-(1,3)thiazino(2,3-i)purin-5-(1H)-one. It is important to note that despite the "Th" abbreviation, this molecule does not contain the element Thorium. The nomenclature refers to its core chemical structure, a thiazino-purine derivative. This guide will detail its molecular formula and provide a calculated molecular weight based on the standard atomic weights of its constituent elements.

## Molecular Formula and Weight

The molecular formula and molecular weight of **ThPur** are fundamental parameters for any quantitative scientific investigation. These values are summarized in the table below.

Parameter	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>4</sub> OS <sub>2</sub>
Calculated Molecular Weight	240.31 g/mol

The calculated molecular weight is based on the standard atomic weights of Carbon (12.011 u), Hydrogen (1.008 u), Nitrogen (14.007 u), Oxygen (15.999 u), and Sulfur (32.06 u).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

## Elemental Composition

A detailed breakdown of the elemental contribution to the molecular weight of **ThPur** is provided in the table below.

Element	Symbol	Atomic Weight (u)	Count	Total Weight (u)
Carbon	C	12.011	8	96.088
Hydrogen	H	1.008	8	8.064
Nitrogen	N	14.007	4	56.028
Oxygen	O	15.999	1	15.999
Sulfur	S	32.06	2	64.12
Total	240.30			

Note: The slight difference between the calculated molecular weight and the sum of total weights is due to rounding of the standard atomic weights.

## Hypothetical Experimental Workflow

While specific signaling pathways for **ThPur** are not extensively documented in publicly available literature, a general experimental workflow for investigating the biological activity of a novel purine analogue can be conceptualized. The following diagram illustrates a potential research pipeline.

A potential experimental workflow for **ThPur** investigation.

## Conclusion

This guide has provided a concise yet detailed overview of the molecular formula and weight of **ThPur**, clarifying its composition and elemental makeup. The provided data and hypothetical

workflow are intended to serve as a foundational resource for researchers and professionals in the field of drug discovery and development. It is reiterated that **ThPur**, despite its name, is an organic compound and does not contain Thorium.

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- To cite this document: BenchChem. [ThPur: A Technical Overview of its Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b115507#thpur-molecular-weight-and-formula]

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